Technical Guide: Spectroscopic Characterization of 3-Formyl-5-methylbenzoic Acid

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Compound of Interest

Compound Name:	*3-Formyl-5-methylbenzoic acid*
CAS No.:	*4481-27-0*
Cat. No.:	*B112643*

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Audience: Researchers, Scientists, and Drug Development Professionals Prepared by: Gemini, Senior Application Scientist

Introduction: The Analytical Imperative

In the landscape of pharmaceutical and materials science, the precise structural elucidation of organic molecules is paramount. **3-Formyl-5-methylbenzoic acid** ($C_9H_8O_3$) serves as a critical bifunctional building block in organic synthesis, valued for its capacity to undergo a variety of chemical transformations at its aldehyde and carboxylic acid moieties. Its utility in the synthesis of complex molecular architectures, including bioactive compounds and functional materials, necessitates a robust and unambiguous analytical characterization.

This guide provides an in-depth analysis of **3-Formyl-5-methylbenzoic acid** using a multi-spectroscopic approach, integrating Nuclear Magnetic Resonance (^1H and ^{13}C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). The causality behind experimental choices and the logic of spectral interpretation are detailed, offering a comprehensive framework for researchers.

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Molecular Identity and Physicochemical Properties

A foundational understanding begins with the molecule's basic properties, which are summarized below.

Property	Value	Source(s)
Molecular Formula	$C_9H_8O_3$	[1]
Molecular Weight	164.16 g/mol	[1]
CAS Number	4481-27-0	[1][2][3]
Appearance	White to off-white solid/powder	N/A
Melting Point	Data not consistently available	N/A

The unique arrangement of the formyl, methyl, and benzoic acid groups dictates a specific spectroscopic fingerprint, which we will deconstruct in the following sections.

Caption: Structure of **3-Formyl-5-methylbenzoic acid** with IUPAC numbering.

Proton Nuclear Magnetic Resonance (^{1}H NMR) Spectroscopy

^{1}H NMR spectroscopy provides critical information about the electronic environment of hydrogen atoms, enabling the mapping of the carbon-hydrogen framework.

Predicted ^{1}H NMR Data

While a definitive experimental spectrum was not found in the cited literature, a predicted spectrum can be constructed based on established chemical shift principles for analogous structures.[4][5]

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~12.0 - 13.0	Singlet, broad	1H	-COOH	Highly deshielded proton of the carboxylic acid, often broad due to hydrogen bonding and chemical exchange.[4]
~10.1	Singlet	1H	-CHO	The aldehyde proton is strongly deshielded by the anisotropic effect of the C=O bond and the electronegativity of oxygen.[4][6]
~8.4	Singlet (or narrow triplet)	1H	Ar-H (H-2)	Deshielded by both the adjacent -COOH group and the meta -CHO group.
~8.2	Singlet (or narrow triplet)	1H	Ar-H (H-4)	Deshielded by the adjacent -CHO group and the meta -COOH group.
~8.0	Singlet (or narrow triplet)	1H	Ar-H (H-6)	Deshielded by the adjacent -COOH group and the meta -CH_3 group.

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~2.5	Singlet	3H	-CH_3	Typical chemical shift for a methyl group attached to an aromatic ring.[5]

Interpretation and Causality

The predicted ^{1}H NMR spectrum is dominated by signals in the downfield region (δ > 7.0 ppm), characteristic of aromatic and electron-deficient protons.

- Carboxylic Acid Proton (δ ~12-13 ppm): This proton is the most deshielded due to its attachment to a highly electronegative oxygen and its involvement in intermolecular hydrogen bonding, which further reduces electron density. Its signal is typically broad and may not always integrate perfectly.
- Aldehyde Proton (δ ~10.1 ppm): The formyl proton resides in a highly deshielded environment caused by the magnetic anisotropy of the carbonyl group. Its singlet multiplicity indicates no adjacent protons.[6]
- Aromatic Protons (δ ~8.0-8.4 ppm): The three aromatic protons are non-equivalent. Their precise shifts are influenced by the additive effects of the electron-withdrawing carboxyl and formyl groups, and the electron-donating methyl group. Due to their meta-relationship, the coupling constants (^{4}J) would be very small (~2-3 Hz), potentially leading to the appearance of three distinct singlets or very narrowly split triplets.
- Methyl Protons (δ ~2.5 ppm): The methyl group protons appear as a sharp singlet, integrating to three protons, in the typical upfield region for aryl-methyl groups.

Caption: Unique proton environments in **3-Formyl-5-methylbenzoic acid**.

Experimental Protocol: ^{1}H NMR Spectroscopy

A standardized protocol ensures data reproducibility and quality.[7][8]

- Sample Preparation: Dissolve 5-10 mg of **3-Formyl-5-methylbenzoic acid** in ~0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a clean NMR tube. The choice of solvent is

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critical; DMSO-d_6 is often preferred for carboxylic acids to ensure the acidic proton is observable.

- Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- Instrumentation: Place the sample in a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Shimming: Homogenize the magnetic field (shimming) to optimize spectral resolution, aiming for sharp, symmetrical peaks.
- Acquisition: Acquire the ^{1}H NMR spectrum using a standard single-pulse experiment. Key parameters include a 90° pulse angle, a sufficient relaxation delay (e.g., 5 seconds) to allow for full magnetization recovery, and an appropriate number of scans to achieve a good signal-to-noise ratio.
- Processing: Apply Fourier transformation, phase correction, and baseline correction to the raw data (Free Induction Decay, FID). Calibrate the spectrum by setting the TMS peak to 0.00 ppm. Integrate all peaks.

Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) Spectroscopy

^{13}C NMR spectroscopy complements ^{1}H NMR by providing a count of unique carbon environments and information about their chemical nature.

Predicted ^{13}C NMR Data

Based on data from benzoic acid and its derivatives, the following chemical shifts are predicted.[9][10][11]

Chemical Shift (δ, ppm)	Assignment	Rationale
~192	-CHO	The aldehyde carbonyl carbon is highly deshielded, appearing far downfield.
~168	-COOH	The carboxylic acid carbonyl carbon is also significantly deshielded, though typically upfield from the aldehyde carbon.
~142	C-5	Aromatic quaternary carbon attached to the electron-donating methyl group.
~138	C-3	Aromatic quaternary carbon attached to the electron-withdrawing formyl group.
~135	C-1	Aromatic quaternary carbon attached to the electron-withdrawing carboxyl group.
~133	C-4	Aromatic CH carbon.
~131	C-6	Aromatic CH carbon.
~129	C-2	Aromatic CH carbon.
~21	$-CH_3$	The sp^3-hybridized methyl carbon appears in the typical upfield aliphatic region.

Interpretation and Causality

- Carbonyl Carbons (δ > 160 ppm): The two sp^2-hybridized carbonyl carbons are the most deshielded due to the strong electronegativity of the attached oxygen atoms. The aldehyde carbon is typically found further downfield than the carboxylic acid carbon.[11]

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- Aromatic Carbons (δ ~129-142 ppm): The six aromatic carbons are all electronically distinct, giving rise to six separate signals. The carbons directly attached to substituents (C-1, C-3, C-5) are the most deshielded quaternary carbons. The remaining CH carbons (C-2, C-4, C-6) appear at slightly higher fields.

- Methyl Carbon (δ ~21 ppm): The sp^3-hybridized methyl carbon is the most shielded, appearing significantly upfield as expected.

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^1H NMR analysis. A higher concentration (20-50 mg) may be required due to the lower natural abundance of the ^{13}C isotope.

- Acquisition: Acquire the spectrum using a standard proton-decoupled pulse sequence. This simplifies the spectrum by removing ^1H-^{13}C coupling, resulting in a single peak for each unique carbon.

- Parameters: A larger number of scans is necessary compared to ^1H NMR to achieve an adequate signal-to-noise ratio. A relaxation delay is still crucial for accurate quantitative analysis, though it is often shortened in routine qualitative scans.

- Processing: Process the data similarly to the ^1H spectrum, with Fourier transformation, phasing, and baseline correction.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule by detecting the vibrations of its chemical bonds.

Characteristic IR Absorption Bands

The spectrum of **3-Formyl-5-methylbenzoic acid** is expected to show characteristic absorptions for its key functional groups.[12][13][14][15][16]

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Wavenumber (cm^{-1})	Vibration Type	Functional Group	Significance
3300 - 2500	O-H stretch (broad)	Carboxylic Acid	A very broad and strong absorption, characteristic of the hydrogen-bonded O-H group in a carboxylic acid dimer.
~2820 and ~2720	C-H stretch	Aldehyde	Two distinct, medium-intensity peaks (Fermi doublets) that are highly diagnostic for an aldehyde C-H bond.[13]
~1725 - 1700	C=O stretch (strong)	Aldehyde	Strong, sharp peak corresponding to the carbonyl stretch of the formyl group.
~1710 - 1680	C=O stretch (strong)	Carboxylic Acid	Strong, sharp peak for the carbonyl stretch of the carboxyl group, often slightly broader than the aldehyde C=O. May overlap with the aldehyde peak.
~1600, ~1475	C=C stretch	Aromatic Ring	Two or more medium-intensity peaks characteristic of the benzene ring.
~1300	C-O stretch	Carboxylic Acid	Medium to strong absorption from the carbon-oxygen single bond stretch.

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~900 - 675	C-H bend (out-of-plane)	Aromatic Ring	Bending vibrations whose pattern can sometimes give clues about the substitution pattern on the ring.

Experimental Workflow: Attenuated Total Reflectance (ATR)-FTIR

ATR is a common, modern technique that requires minimal sample preparation.[17][18]

Caption: Workflow for acquiring an ATR-FTIR spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight of a compound and its fragmentation pattern upon ionization, offering clues to its structure.

Predicted Mass Spectrometry Data (Electron Ionization)

Electron Ionization (EI) is a "hard" ionization technique that causes significant fragmentation. [19][20][21]

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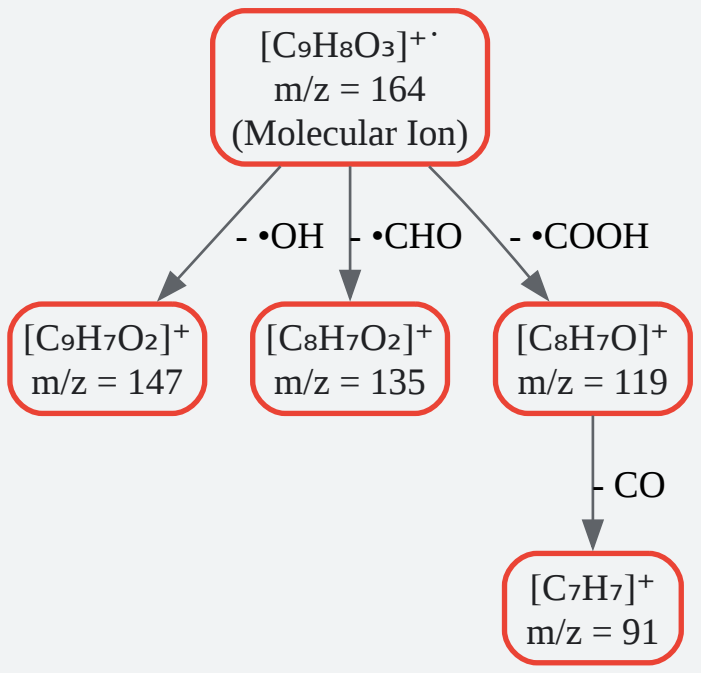
m/z (mass-to-charge)	Proposed Ion Fragment	Description
164	$[C_9H_8O_3]^{+\cdot}$	Molecular Ion ($M^{+\cdot}$): Corresponds to the intact molecule. Its presence confirms the molecular weight.
163	$[M - H]^+$	Loss of the highly labile aldehyde proton.
147	$[M - OH]^+$	Loss of a hydroxyl radical from the carboxylic acid group. A common fragmentation for aromatic acids.[20]
135	$[M - CHO]^+$	Loss of the formyl group radical.
119	$[M - COOH]^+$	Loss of the carboxyl group radical, resulting in a formyl-toluene cation. A very common fragmentation pathway.[20]
91	$[C_7H_7]^+$	Likely formation of the stable tropylium ion after fragmentation.

Fragmentation Analysis

The fragmentation of **3-Formyl-5-methylbenzoic acid** in an EI-MS experiment is driven by the formation of stable ions.[20][22]

- Molecular Ion (m/z 164): The stability of the aromatic ring should allow for a reasonably intense molecular ion peak, which is crucial for confirming the molecular weight.
- Key Fragmentation Pathways: The most likely initial fragmentations involve the loss of the functional groups. The loss of the hydroxyl radical (m/z 147) and the entire carboxyl group (m/z 119) are highly characteristic of benzoic acids.[20] The subsequent fragmentation of these primary ions will lead to the smaller fragments observed in the spectrum.

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Caption: Predicted major fragmentation pathways for **3-Formyl-5-methylbenzoic acid** in EI-MS.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Sample Introduction: Introduce a small quantity of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by Gas Chromatography (GC-MS if the compound is sufficiently volatile and thermally stable).
- Ionization: Bombard the vaporized sample molecules with a high-energy electron beam (typically 70 eV). This ejects an electron from the molecule, creating a positively charged radical molecular ion ($M^{+\cdot}$).[23]
- Acceleration: Accelerate the newly formed ions through an electric field into the mass analyzer.
- Mass Analysis: Separate the ions based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., quadrupole, time-of-flight).

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- Detection: Detect the abundance of ions at each m/z value to generate the mass spectrum.

Conclusion

The combination of NMR, IR, and MS provides a self-validating system for the structural confirmation of **3-Formyl-5-methylbenzoic acid**. ^{1}H and ^{13}C NMR establish the precise carbon-hydrogen framework and confirm the number of unique proton and carbon environments. IR spectroscopy verifies the presence of the key carboxylic acid and aldehyde functional groups through their characteristic vibrational frequencies. Finally, mass spectrometry confirms the molecular weight and provides structural information through predictable fragmentation patterns. Together, these techniques offer an unambiguous and comprehensive analytical profile essential for quality control and research applications.

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